

An In-depth Technical Guide to the Crystal Structure of Anhydrous Barium Benzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bariumbenzoat*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of anhydrous barium benzoate. The information is compiled from crystallographic studies and is intended to serve as a valuable resource for researchers and professionals in the fields of materials science, chemistry, and drug development.

Introduction

Barium benzoate, the barium salt of benzoic acid, is a compound with various industrial applications. Understanding its solid-state structure is crucial for controlling its physical and chemical properties. This guide focuses on the anhydrous form of barium benzoate, presenting its crystallographic data and the experimental methodologies used for its characterization.

Crystal Structure and Properties

Anhydrous barium benzoate crystallizes in a triclinic system, which is characterized by three unequal axes and three unequal angles. The crystal structure was determined using single-crystal X-ray diffraction techniques.

The fundamental crystallographic data for anhydrous barium benzoate are summarized in the table below. This information is essential for identifying the compound and for computational modeling of its properties.

Parameter	Value
Crystal System	Triclinic
Space Group	P-1
Unit Cell Dimensions	
a	13.280(2) Å
b	15.755(3) Å
c	16.980(3) Å
α	71.691(2)°
β	79.528(3)°
γ	80.741(3)°
Volume (V)	3296.1(10) Å ³
Z	1
Refinement R-factor	0.0459 for 14370 reflections ($I > 2\sigma(I)$)

Data sourced from a study on the synthesis and characterization of barium benzoate.[\[1\]](#)

Experimental Protocols

The determination of the crystal structure of anhydrous barium benzoate involves its synthesis followed by detailed characterization using various analytical techniques.

Two primary methods have been reported for the synthesis of anhydrous barium benzoate: a semi-solid phase reaction and a hydrothermal reaction.[\[1\]](#)

3.1.1. Semi-Solid Phase Reaction

In this method, stoichiometric amounts of benzoic acid and barium hydroxide are intimately mixed in a mortar and pestle. The reaction proceeds in the solid state, with minimal solvent, to form barium benzoate. The resulting product is then collected and dried.

3.1.2. Hydrothermal Synthesis

For this method, benzoic acid and barium hydroxide octahydrate are used as reactants.^[1] They are dissolved in water in a sealed reaction vessel. The vessel is then heated to an elevated temperature for a specific period, allowing the crystals of barium benzoate to form as the solution cools.

Following synthesis, the compound is subjected to a series of characterization techniques to confirm its identity and determine its crystal structure.

3.2.1. Elemental Analysis

This technique is used to determine the elemental composition of the synthesized compound, ensuring it matches the theoretical composition of barium benzoate ($C_{14}H_{10}BaO_4$).

3.2.2. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the molecule. The characteristic absorption bands for the carboxylate group and the benzene ring in the FTIR spectrum confirm the formation of barium benzoate.

3.2.3. X-ray Powder Diffraction (XRPD)

XRPD is a rapid analytical technique used to identify the crystalline phases present in a material. The obtained diffraction pattern is a fingerprint of the crystal structure and can be compared to known patterns to confirm the synthesis of the desired compound.

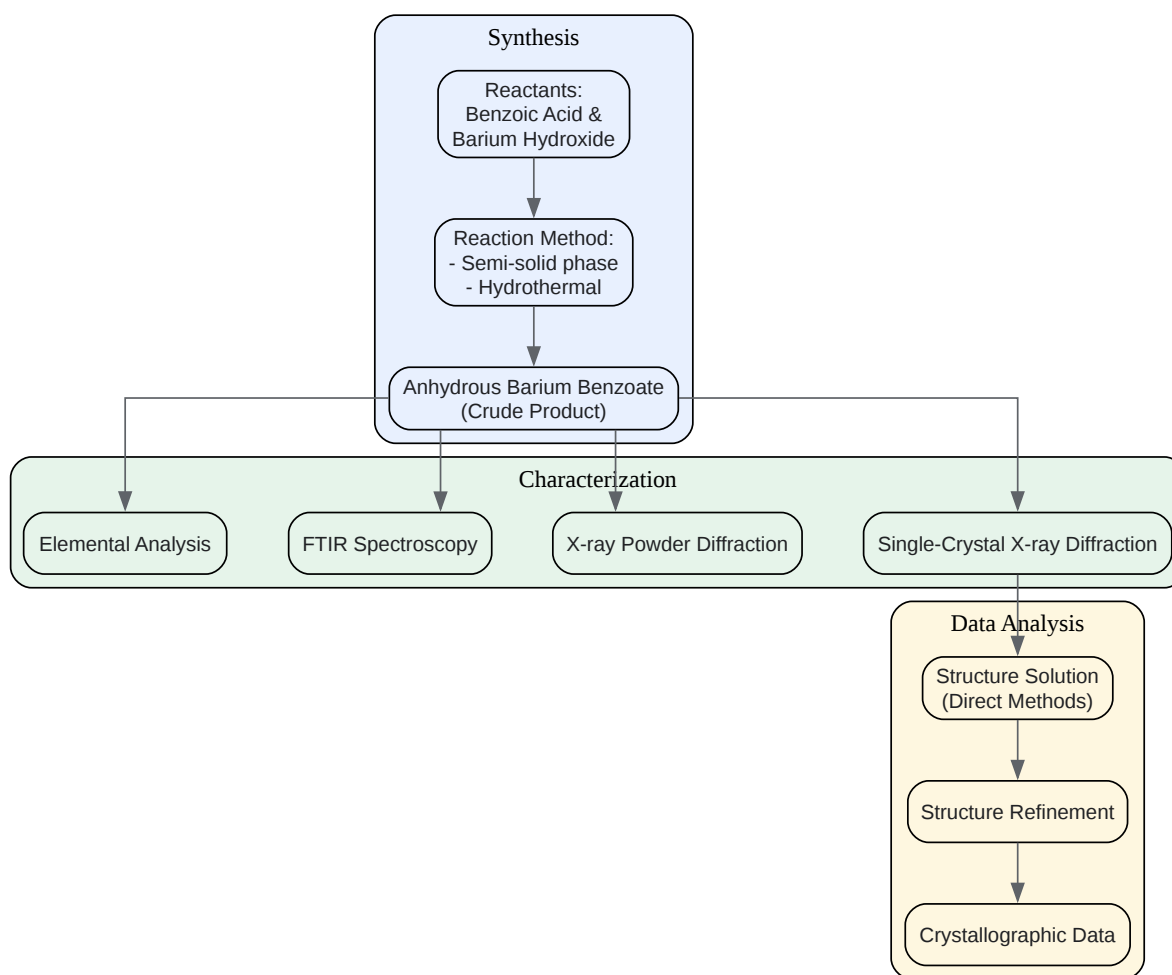
3.2.4. Single-Crystal X-ray Diffraction (SCXRD)

This is the definitive method for determining the precise three-dimensional arrangement of atoms in a crystal. A suitable single crystal of anhydrous barium benzoate is selected and mounted on a diffractometer. The crystal is then irradiated with X-rays, and the resulting

diffraction pattern is collected. The structure is solved from this data using direct methods and then refined to obtain the final atomic coordinates and unit cell parameters.[1]

Visualizations

The following diagram illustrates the general workflow for the synthesis and characterization of anhydrous barium benzoate.



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Caption: Experimental workflow for anhydrous barium benzoate.

Conclusion

This technical guide has provided a detailed overview of the crystal structure of anhydrous barium benzoate, supported by crystallographic data and a description of the experimental protocols. The information presented here is intended to be a foundational resource for scientists and researchers, facilitating further studies and applications of this compound.

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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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